

TD1092 intermediate-1 stability and storage conditions

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Compound of Interest

Compound Name: TD1092 intermediate-1

Cat. No.: B12362758

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An in-depth technical guide on the stability and storage conditions of **TD1092 intermediate-1**.

Introduction

TD1092 intermediate-1 is a critical precursor in the synthesis of a novel therapeutic agent currently under investigation. As with any component in pharmaceutical manufacturing, a thorough understanding of its stability profile is paramount to ensure the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). This document provides a comprehensive overview of the intrinsic stability of **TD1092 intermediate-1**, detailing its degradation pathways under various stress conditions and providing data-driven recommendations for its storage and handling.

The studies outlined herein follow the principles of the International Council for Harmonisation (ICH) guidelines for stability testing. The data presented are intended to guide researchers, process chemists, and formulation scientists in developing robust manufacturing processes and ensuring the integrity of **TD1092 intermediate-1** throughout its lifecycle.

Physicochemical Properties

A summary of the key physicochemical properties of **TD1092 intermediate-1** is presented below. These properties are fundamental to understanding its stability behavior.

| Property | Value |
|-------------------|--|
| Chemical Name | 4-(2-aminoethoxy)-3,5-dichlorobenzonitrile |
| Molecular Formula | C ₉ H ₇ Cl ₂ N ₂ O |
| Molecular Weight | 245.07 g/mol |
| Appearance | Off-white to pale yellow crystalline solid |
| Melting Point | 132 - 135 °C |
| Solubility | Soluble in Methanol, Acetonitrile; Sparingly soluble in Water |
| pKa | 7.8 (Amine) |

Forced Degradation Studies

Forced degradation (or stress testing) is essential for identifying likely degradation products and establishing the intrinsic stability of a molecule. This data helps in developing stability-indicating analytical methods. **TD1092 intermediate-1** was subjected to acid, base, oxidative, thermal, and photolytic stress.

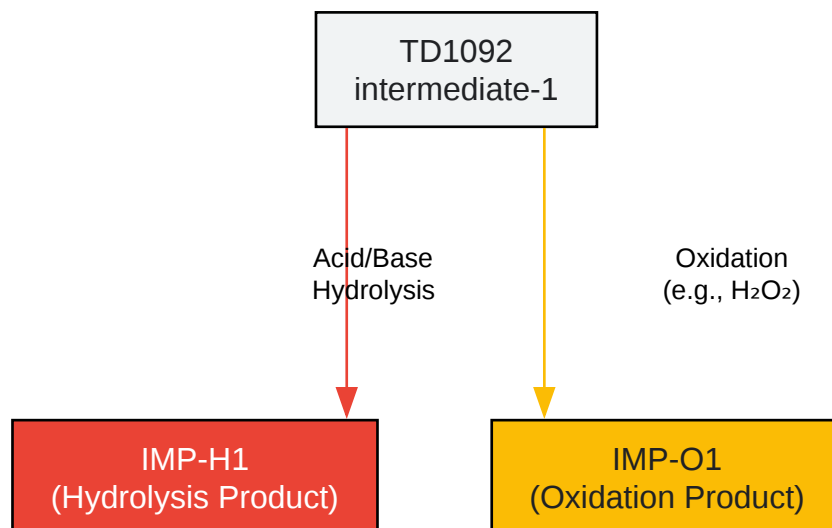
Summary of Forced Degradation Results

The table below summarizes the degradation observed under various stress conditions. The primary degradation products identified were IMP-H1 (hydrolysis impurity) and IMP-O1 (oxidation impurity).

| Stress Condition | Duration | Assay (%) | IMP-H1 (%) | IMP-O1 (%) | Total Impurities (%) | Observations |
|-----------------------------------|--------------|-----------|--------------|--------------|----------------------|-------------------------|
| 0.1 M HCl | 24 hours | 85.2 | 12.8 | Not Detected | 14.1 | Significant degradation |
| 0.1 M NaOH | 8 hours | 81.5 | 16.2 | Not Detected | 17.9 | Rapid degradation |
| 10% H ₂ O ₂ | 24 hours | 92.1 | Not Detected | 6.5 | 7.4 | Moderate degradation |
| Heat (80°C) | 72 hours | 98.9 | Not Detected | Not Detected | 0.8 | Highly stable |
| Photolytic (ICH Q1B) | 1.2M lux-hrs | 99.2 | Not Detected | Not Detected | 0.6 | Highly stable |

Hypothetical Degradation Pathway

The primary degradation pathways identified were hydrolysis under acidic and basic conditions and oxidation.



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Caption: Hypothetical degradation pathways for **TD1092 intermediate-1**.

Experimental Protocol: Forced Degradation

- Preparation of Stock Solution: Prepare a 1.0 mg/mL solution of **TD1092 intermediate-1** in a 50:50 mixture of acetonitrile and water.
- Acid Hydrolysis: Mix 5 mL of the stock solution with 5 mL of 0.2 M HCl to achieve a final concentration of 0.1 M HCl. Heat at 60°C for 24 hours.
- Base Hydrolysis: Mix 5 mL of the stock solution with 5 mL of 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH. Keep at room temperature for 8 hours.
- Oxidative Degradation: Mix 5 mL of the stock solution with 5 mL of 20% hydrogen peroxide (H₂O₂) to achieve a final concentration of 10% H₂O₂. Keep at room temperature for 24 hours.
- Thermal Degradation: Store the solid material in a calibrated oven at 80°C for 72 hours.
- Photolytic Degradation: Expose the solid material to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.

- **Sample Analysis:** For each condition, neutralize the sample if necessary, dilute to a target concentration of 0.1 mg/mL, and analyze by the stability-indicating HPLC method described in section 5.0.

Long-Term and Accelerated Stability Studies

Stability studies under ICH-prescribed conditions are performed to predict the shelf-life of the intermediate.

Stability Data: 25°C / 60% RH (Long-Term)

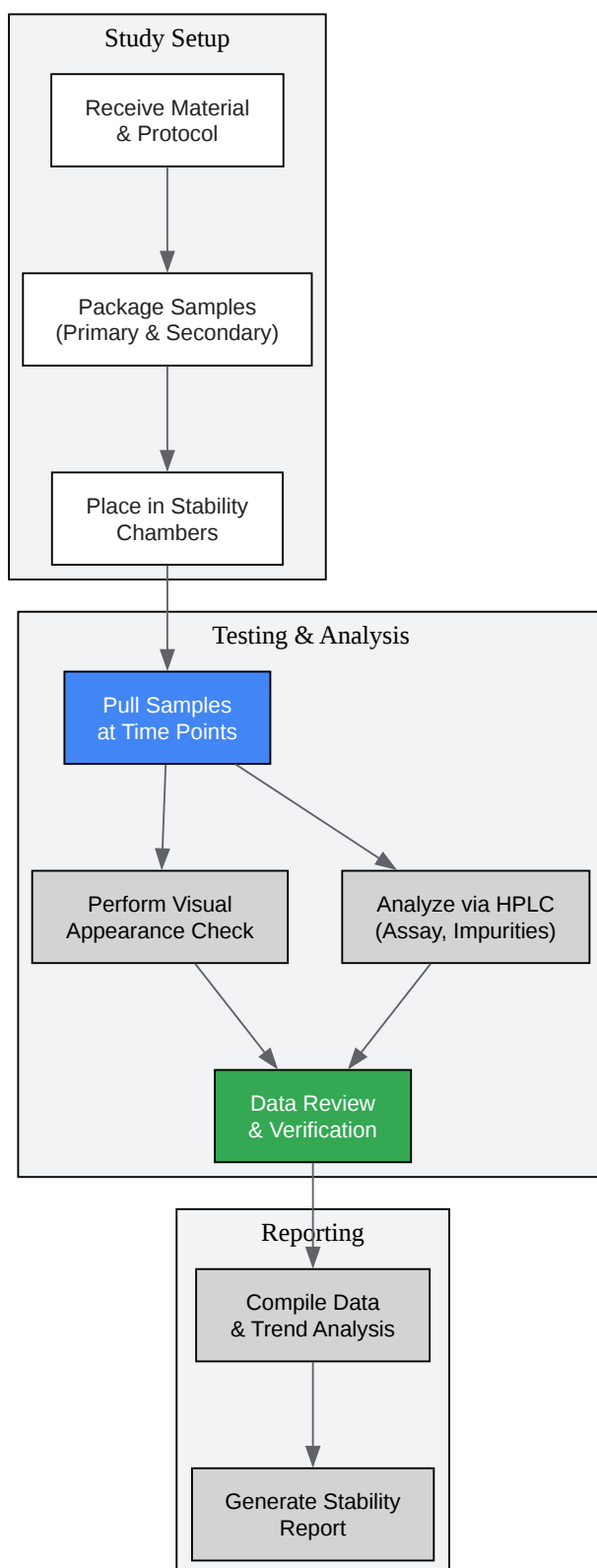
| Time Point | Appearance | Assay (%) | IMP-H1 (%) | IMP-O1 (%) | Total Impurities (%) |
|------------|-----------------|-----------|--------------|--------------|----------------------|
| Initial | Off-white solid | 99.8 | Not Detected | Not Detected | 0.15 |
| 3 Months | Off-white solid | 99.7 | Not Detected | Not Detected | 0.18 |
| 6 Months | Off-white solid | 99.8 | Not Detected | Not Detected | 0.20 |
| 12 Months | Off-white solid | 99.6 | Not Detected | Not Detected | 0.25 |

Stability Data: 40°C / 75% RH (Accelerated)

| Time Point | Appearance | Assay (%) | IMP-H1 (%) | IMP-O1 (%) | Total Impurities (%) |
|------------|-------------------|-----------|--------------|--------------|----------------------|
| Initial | Off-white solid | 99.8 | Not Detected | Not Detected | 0.15 |
| 1 Month | Off-white solid | 99.5 | Not Detected | 0.05 | 0.35 |
| 3 Months | Off-white solid | 99.2 | 0.06 | 0.11 | 0.65 |
| 6 Months | Pale yellow solid | 98.5 | 0.12 | 0.25 | 1.25 |

Stability Testing Workflow

The following diagram illustrates the general workflow for conducting a formal stability study.



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Caption: General experimental workflow for a stability study.

Stability-Indicating Analytical Method

A validated HPLC-UV method was used for all stability analyses.

| Parameter | Condition |
|----------------|--|
| Instrument | Agilent 1260 Infinity II HPLC or equivalent |
| Column | Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 μ m |
| Mobile Phase A | 0.1% Formic Acid in Water |
| Mobile Phase B | 0.1% Formic Acid in Acetonitrile |
| Gradient | 10% B to 90% B over 20 min; hold for 5 min |
| Flow Rate | 1.0 mL/min |
| Column Temp. | 30°C |
| Injection Vol. | 5 μ L |
| Detection | UV at 254 nm |
| Run Time | 30 minutes |

Recommended Storage Conditions

Based on the comprehensive stability data, **TD1092 intermediate-1** is a relatively stable compound when protected from harsh acidic, basic, and oxidative conditions.

- Recommended Storage: Store in well-sealed, opaque containers at controlled room temperature (20-25°C).
- Re-test Period: 24 months when stored under the recommended conditions.
- Handling Precautions: Avoid exposure to strong acids, bases, and oxidizing agents. Inert atmosphere packaging (e.g., nitrogen blanket) is recommended for long-term bulk storage to mitigate any potential for slow oxidation.

Conclusion

TD1092 intermediate-1 demonstrates excellent stability under recommended storage conditions, as well as thermal and photolytic stress. The molecule is, however, susceptible to degradation via hydrolysis and oxidation. The identified degradation products (IMP-H1 and IMP-O1) should be monitored as critical quality attributes in future studies. The provided stability-indicating method is suitable for the quantitative analysis of **TD1092 intermediate-1** and its degradation products. Adherence to the recommended storage conditions will ensure the material remains fit for purpose throughout its intended shelf-life.

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